

# Technical Guide: Safety & Handling of 1-(2-Hydroxy-5-iodophenyl)ethanone[1]

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## Compound of Interest

Compound Name:	1-(2-Hydroxy-5-iodophenyl)ethanone
CAS No.:	7191-41-5
Cat. No.:	B1416762

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## Executive Summary

**1-(2-Hydroxy-5-iodophenyl)ethanone** (CAS: 7191-41-5), also known as 5'-Iodo-2'-hydroxyacetophenone, is a high-value halogenated aromatic building block.[1][2] Its structural duality—combining a nucleophilic phenolic hydroxyl group with an electrophilic aryl iodide—makes it a critical scaffold in the synthesis of bioactive chalcones, flavones, and pharmacophores via Suzuki-Miyaura or Sonogashira cross-coupling reactions.[1]

However, this utility comes with a complex hazard profile. Beyond standard irritation, this compound presents risks associated with phenolic absorption (systemic toxicity) and aryl-iodide instability (photolytic deiodination).[1] This guide provides a self-validating safety framework for researchers handling this substance in drug discovery environments.

## Part 1: Chemical Profile & Physicochemical Dynamics[1]

To handle this compound safely, one must understand the molecular forces at play. The safety parameters below are dictated by the Intramolecular Hydrogen Bond (IMHB) between the phenolic proton and the acetyl carbonyl oxygen.

**Table 1: Physicochemical Safety Data**

Property	Specification	Safety Implication
Molecular Weight	262.04 g/mol	Heavy atom effect (Iodine) increases density; particulates settle quickly but adhere to surfaces.[1]
Physical State	Solid (Yellow/Brown crystalline)	Dust generation is a primary inhalation risk.[1]
Melting Point	~80–90°C (Estimated)*	Note:[1] While higher than the non-iodinated parent, impurities can lower this, leading to "oiling out" on skin contact.
Solubility	DMSO, DCM, Ethyl Acetate	High skin permeability when dissolved in organic carriers (carrier-solvent effect).[1]
Stability	Light & Heat Sensitive	The C–I bond is the "weak link" ( [1] Photolysis releases free iodine ( ).
pKa	~10.5 (Phenolic)	Forms salts with strong bases; incompatibility with oxidizers. [1]

\*Melting point estimation based on structural analogues; pure 2'-hydroxyacetophenone is a liquid/low-melt solid, but para-iodination typically increases lattice energy.[1]

## Part 2: Comprehensive Hazard Assessment[1]

### The "Silent" Hazards (Beyond GHS)

While the Global Harmonized System (GHS) classifies this as an Irritant (H315, H319, H335) and Harmful if Swallowed (H302), experienced chemists must recognize two latent threats:[1]

- **Phenolic Absorption Mechanism:** The 2-hydroxyl group imparts phenolic character. Unlike simple irritants, phenols can anesthetize nerve endings upon contact, causing a delay in pain perception. This allows the chemical to penetrate the dermis and enter the bloodstream before the victim realizes they have been exposed.
- **Photolytic Deiodination:** Exposure to ambient UV light degrades the compound, liberating free iodine ( ) and radical species. If a container stored in light turns violet/brown, it indicates decomposition. The liberated iodine is corrosive and a sensitizer.

### GHS Classification Summary[3]

- H302: Harmful if swallowed.[3][4][5]
- H315: Causes skin irritation.[3][6]
- H319: Causes serious eye irritation.[3][6]
- H335: May cause respiratory irritation.[5]

## Part 3: Engineering Controls & PPE (Defense in Depth)

The following decision matrix outlines the required protection levels based on the operation scale.



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Figure 1: Safety Decision Matrix for selecting Engineering Controls and PPE based on scale and solvent involvement.

## Part 4: Operational Protocols

### Storage and Stability[9]

- Temperature: Store at 2–8°C.
- Atmosphere: Store under inert gas (Argon/Nitrogen) to prevent oxidative coupling.
- Light: Amber vials are mandatory. Wrap clear glassware in aluminum foil during reactions.

### Protocol: Safe Weighing & Solubilization

Objective: Prevent dust inhalation and cross-contamination during preparation.

- Static Control: The crystalline solid is prone to static charge. Use an ionizing bar or anti-static gun before weighing.
- Transfer: Never weigh directly onto the balance pan. Use a weighing boat or a tared vial.
- Solubilization:
  - Add the solvent (e.g., DMSO) to the solid, not vice versa, to minimize dust displacement.
  - Visual Check: The solution should be clear light yellow. A dark brown/violet color indicates iodine release; if observed, treat the solution as a corrosive halogen mixture.

### Protocol: Cross-Coupling Reaction Setup (Suzuki-Miyaura)

Context: Using **1-(2-Hydroxy-5-iodophenyl)ethanone** as an electrophile.[1]

- Degassing: The C–I bond is susceptible to homolytic cleavage by oxygen. Solvents must be degassed (sparged with Argon for 15 mins) before adding the catalyst.
- Base Addition: When adding bases (e.g.,  
  
) , expect an exotherm. The phenolic proton will be deprotonated first (  
  
).

- Temperature Control: Do not exceed 80°C unless necessary. Higher temperatures accelerate deiodination side-reactions.[1]

## Part 5: Emergency Response & Decontamination[1]

Because this compound contains a phenolic moiety, water alone is insufficient for skin decontamination due to the compound's lipophilicity.

### Skin Exposure (The PEG Protocol)

Trustworthiness Check: Every lab handling this compound must have a "Phenol Response Kit" available.

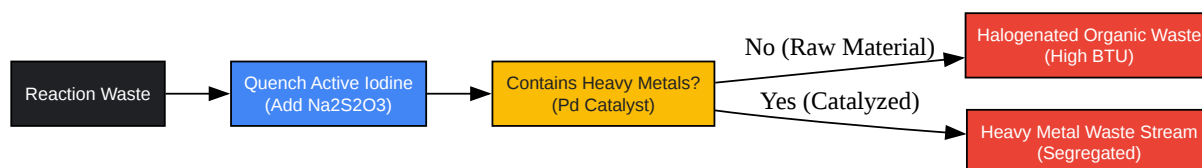
- Immediate Action: Do not wipe the skin (this spreads the chemical).[5]
- Primary Wash: Flush with Polyethylene Glycol 300 or 400 (PEG) for 15 minutes. PEG solubilizes the phenol/iodide complex more effectively than water.
- Secondary Wash: Rinse with copious amounts of water only after the PEG wash.
- Medical Attention: Seek evaluation for potential systemic absorption.

### Spill Cleanup[1][5]

- Solid Spill: Do not dry sweep. Cover with wet sand or a dust suppressant, then scoop into a hazardous waste container.
- Solution Spill: Absorb with vermiculite. If the spill is dark (iodine release), treat the area with a reducing agent (10% Sodium Thiosulfate solution) until the color fades from brown to colorless, indicating neutralization of free iodine.

## Part 6: Waste Management

Disposal must follow a segregated stream logic to prevent incompatible reactions in the waste drum.



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Figure 2: Waste segregation logic. Note that iodinated organics must often be separated from general non-halogenated solvents to comply with incineration regulations.

## References

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